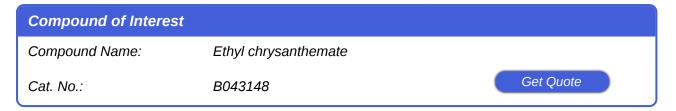


A Comprehensive Technical Guide to the Solubility of Ethyl Chrysanthemate in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **ethyl chrysanthemate**, a key intermediate in the synthesis of pyrethroid insecticides. Understanding its solubility is crucial for process development, formulation, and various applications in the chemical and pharmaceutical industries.

Quantitative Solubility Data

Ethyl chrysanthemate exhibits a range of solubilities in various organic solvents, a critical factor for its application in synthesis and formulations. While extensive quantitative data is not readily available in the literature, the following table summarizes the known solubility information.



Solvent	Formula	Molar Mass (g/mol)	Temperature (°C)	Solubility
Water	H ₂ O	18.02	25	10.44 mg/L[1][2]
Dimethyl Sulfoxide (DMSO)	C₂H ₆ OS	78.13	Not Specified	30 mg/mL[3]
Chloroform	CHCl₃	119.38	Not Specified	Slightly Soluble[4][5]
Methanol	CH4O	32.04	Not Specified	Soluble[4], Slightly Soluble[5]
Ethanol	C ₂ H ₆ O	46.07	Not Specified	Soluble[4]
Acetone	СзН6О	58.08	Not Specified	Soluble[4]
Benzene	C ₆ H ₆	78.11	Not Specified	Soluble[4]
Toluene	C7H8	92.14	Not Specified	Soluble[4]
Diethyl Ether	C4H10O	74.12	Not Specified	Moderately Soluble
Alcohol	-	-	Not Specified	Soluble[1][2]

It is generally noted that **ethyl chrysanthemate** is soluble in alcohols and other common organic solvents, while being nearly insoluble in water[1][2][4][6].

Experimental Protocols for Solubility Determination

A standardized method for determining the solubility of a compound like **ethyl chrysanthemate** in an organic solvent involves the following general steps:

- Preparation of a Saturated Solution:
 - An excess amount of ethyl chrysanthemate is added to a known volume of the selected organic solvent in a sealed container.



- The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached and the solution is saturated. This can be achieved through methods such as shaking, stirring, or sonication.
- Separation of Undissolved Solute:
 - Once saturation is achieved, the undissolved solute is separated from the solution. This is typically done by filtration or centrifugation.
- Quantification of Dissolved Solute:
 - A known volume of the clear, saturated solution is carefully collected.
 - The amount of dissolved ethyl chrysanthemate in the sample is then determined.
 Common analytical techniques for this quantification include:
 - Gravimetric Analysis: The solvent is evaporated from the known volume of the saturated solution, and the mass of the remaining ethyl chrysanthemate is measured.
 - Chromatographic Methods: Techniques such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) can be used to determine the concentration of ethyl chrysanthemate in the saturated solution by comparing it to a calibration curve of known concentrations.
 - Spectroscopic Methods: If ethyl chrysanthemate has a suitable chromophore, UV-Vis spectroscopy can be used to determine its concentration based on absorbance.

Synthesis of Ethyl Chrysanthemate: A Workflow Overview

Ethyl chrysanthemate is primarily synthesized via the dimethylhexadiene route. This process involves the cyclopropanation reaction between ethyl diazoacetate and 2,5-dimethyl-2,4-hexadiene. A simplified workflow of this synthesis is illustrated below.





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Caption: Synthesis workflow for **ethyl chrysanthemate**.

This diagram outlines the key stages from the initial reactants to the final purified product, highlighting the main processes involved in the synthesis.

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